

Application Notes and Protocols: Sumilizer® GP for LLDPE Film Stabilization

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Compound of Interest

Compound Name: Sumilizer GP

Cat. No.: B1609375

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of Sumilizer® GP, a high-performance antioxidant, for its use in Linear Low-Density Polyethylene (LLDPE) films. This document details the recommended dosage, mechanism of action, and protocols for evaluating its efficacy in enhancing the process stability and quality of LLDPE films.

Introduction to Sumilizer® GP

Sumilizer® GP is a hybrid-type antioxidant developed by Sumitomo Chemical, chemically identified as 6-[3-(3-tert-Butyl-4-hydroxy-5-methylphenyl)propoxy]-2,4,8,10-tetra-tert-butyl-dibenzo[d,f][1][2][3]dioxaphosphin.[1] Its unique molecular structure incorporates both a hindered phenolic moiety and a phosphite moiety, enabling a dual-function stabilization mechanism. This makes it a highly effective processing stabilizer for a variety of polymers, including LLDPE.[2]

Key benefits of using Sumilizer® GP in LLDPE films include:

- **Excellent Process Stabilization:** Particularly at elevated temperatures encountered during film extrusion.[1]
- **Prevention of "Fish-Eye" Gels:** Significantly reduces the formation of gel defects, leading to improved film quality and appearance.[3]

- High Compatibility: Readily disperses within the LLDPE matrix.[1]
- Resistance to Discoloration: Exhibits excellent resistance to discoloration caused by NOx gas exposure.[1]

Recommended Dosage

The recommended dosage of Sumilizer® GP in LLDPE films generally ranges from 500 to 2000 ppm (parts per million), or 0.05% to 0.20% by weight. The optimal concentration will depend on the specific processing conditions, the grade of LLDPE, and the desired level of stabilization.

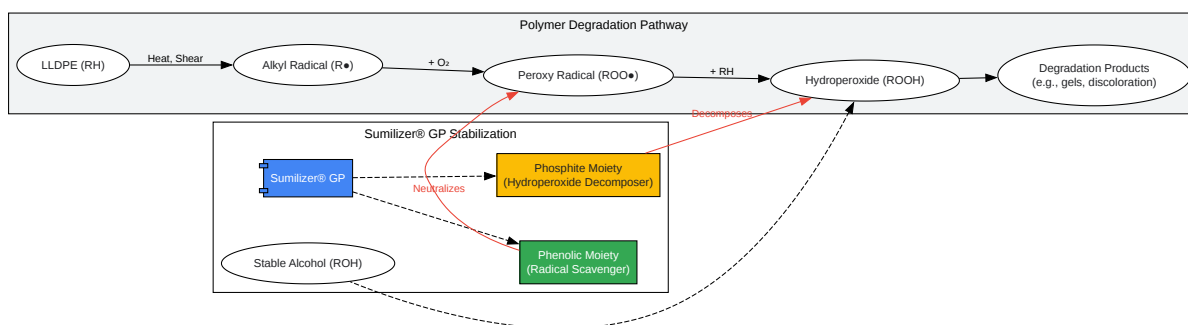
Property	Value
Chemical Name	6-[3-(3-tert-Butyl-4-hydroxy-5-methylphenyl)propoxy]-2,4,8,10-tetra-tert-butylidibenzo[d,f][1][2][3]dioxaphosphepin
Appearance	White crystalline powder
Recommended Dosage in LLDPE	500 - 2000 ppm (0.05% - 0.20%)[1]
Compatibility	LLDPE, PP, PS, PA, PC[1]

Mechanism of Action

Sumilizer® GP's efficacy stems from its intramolecular synergistic effect, combining two distinct antioxidant functionalities in a single molecule.

- Hindered Phenolic Moiety (Primary Antioxidant): This part of the molecule acts as a radical scavenger. During processing, heat and shear forces can generate free radicals (R•) in the polymer chain. The phenolic group donates a hydrogen atom to these radicals, neutralizing them and preventing the initiation of oxidative degradation.
- Phosphite Moiety (Secondary Antioxidant): The phosphite group functions as a hydroperoxide decomposer. The propagation of oxidation involves the formation of hydroperoxides (ROOH), which are unstable and can decompose into new radicals. The

phosphite moiety reduces these hydroperoxides to stable alcohols (ROH), thus breaking the auto-oxidative cycle.



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Caption: Dual-function antioxidant mechanism of Sumilizer® GP in LLDPE.

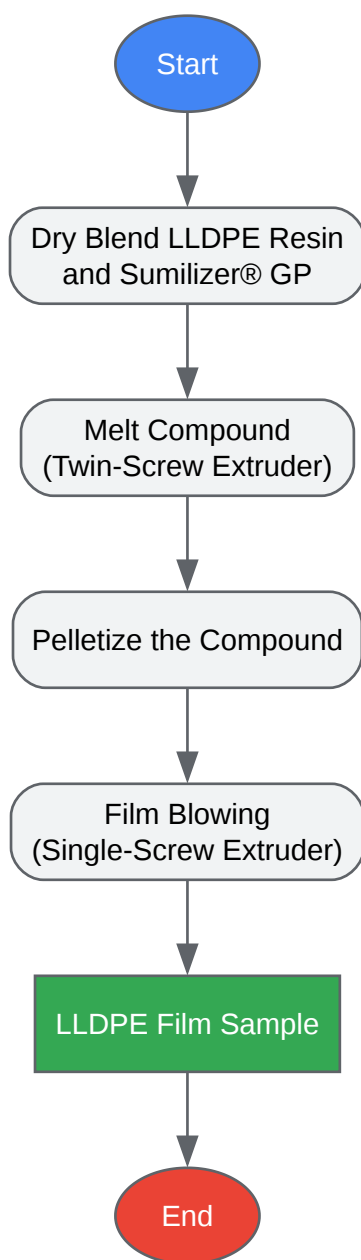
Experimental Protocols

To evaluate the performance of Sumilizer® GP in LLDPE films, the following experimental protocols are recommended.

Preparation of LLDPE Film Samples

- Compounding:
 - Dry blend LLDPE resin with the desired concentration of Sumilizer® GP (e.g., 0, 500, 1000, 1500, 2000 ppm).

- Melt-compound the blend using a twin-screw extruder. A typical temperature profile for LLDPE is 160-220°C from feed zone to die.
- Pelletize the extrudate for subsequent film blowing.
- Film Blowing:
 - Use a single-screw extruder with a film blowing die.
 - Process the compounded pellets into a thin film of desired thickness (e.g., 50 µm).
 - Record processing parameters such as melt temperature, screw speed, and blow-up ratio.



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Caption: Workflow for the preparation of LLDPE film samples with Sumilizer® GP.

Evaluation of Oxidative Stability (ASTM D3895)

The Oxidative Induction Time (OIT) is a measure of the thermal-oxidative stability of the material.

- Apparatus: Differential Scanning Calorimeter (DSC).

- Sample Preparation: Cut a small disc (5-10 mg) from the LLDPE film.
- Procedure:
 - Place the sample in an open aluminum pan in the DSC cell.
 - Heat the sample from ambient temperature to 200°C at a rate of 20°C/min under a nitrogen atmosphere (50 mL/min).
 - Once the temperature stabilizes at 200°C, switch the purge gas to oxygen at the same flow rate.
 - Record the time until the onset of the exothermic oxidation peak. This time is the OIT.

Illustrative Data: While specific data for Sumilizer® GP in LLDPE is not publicly available, the following table illustrates the expected trend in OIT values.

Sample	Sumilizer® GP (ppm)	Oxidative Induction Time (OIT) at 200°C (minutes)
Control	0	< 5
Formulation 1	500	15 - 25
Formulation 2	1000	30 - 45
Formulation 3	1500	50 - 70
Formulation 4	2000	> 80

Quantification of "Fish-Eye" Gels (ASTM D3351)

This method provides a quantitative measure of the reduction in gel defects.

- Apparatus: Overhead projector and a projection screen.
- Procedure:
 - Place a section of the LLDPE film on the projector stage.

- Project the image of the film onto the screen.
- Count the number of gels within a defined area. Gels will appear as distinct, often circular, imperfections.
- Categorize the gels by size if required.
- Express the result as the number of gels per unit area (e.g., gels/m²).

Illustrative Data: The following table demonstrates the expected reduction in fish-eye gel count with the addition of Sumilizer® GP.

Sample	Sumilizer® GP (ppm)	Fish-Eye Gel Count (gels/m ²)
Control	0	> 1000
Formulation 1	500	400 - 600
Formulation 2	1000	150 - 250
Formulation 3	1500	< 100
Formulation 4	2000	< 50

Mechanical Properties

Evaluate the effect of Sumilizer® GP on the mechanical integrity of the LLDPE film.

- Tensile Strength and Elongation (ASTM D882): Use a universal testing machine to measure the tensile strength at break and the percentage of elongation.
- Tear Strength (ASTM D1922): Determine the force required to propagate a tear in the film using an Elmendorf-type tear tester.

The addition of Sumilizer® GP is not expected to negatively impact the mechanical properties and may improve them by preventing degradation during processing.

Conclusion

Sumilizer® GP is a highly effective, dual-function antioxidant for the stabilization of LLDPE films. Its use at a recommended dosage of 500-2000 ppm can significantly enhance process stability, leading to a reduction in defects such as "fish-eye" gels and an overall improvement in film quality. The experimental protocols outlined in this document provide a framework for researchers and scientists to quantify the performance benefits of Sumilizer® GP in their specific LLDPE film applications.

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